

An In-depth Technical Guide to the Physicochemical Properties of 2-Methyldodecane

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Compound of Interest

Compound Name: 2-Methyldodecane

Cat. No.: B072444

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Methyldodecane, an isomer of tridecane with the chemical formula $C_{13}H_{28}$, is a branched-chain alkane.^[1] As a saturated hydrocarbon, its physical and chemical characteristics are of significant interest in various fields, including fuel development, lubrication, and as a non-polar solvent in chemical synthesis. Understanding its physicochemical properties is crucial for its application in research and industry, particularly in drug development where it may be used as a reference compound or in formulation studies. This guide provides a comprehensive overview of the core physicochemical properties of **2-methyldodecane**, details the experimental protocols for their determination, and illustrates the logical relationships between these properties.

Data Presentation: Physicochemical Properties

The quantitative physicochemical properties of **2-Methyldodecane** are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Molecular Formula	C13H28	-
Molar Mass	184.367 g/mol	-
Appearance	Liquid	Standard Temperature and Pressure
Density	0.754 g/cm ³	at 20 °C[1][2]
Boiling Point	227.0 to 229.5 °C	at 760 mmHg[3]
103–104 °C	at 10.5 Torr[2]	
Melting Point	-26 °C to -27.15 °C	-
Vapor Pressure	0.115 mmHg	at 25 °C (estimated)[3]
Water Solubility	0.03173 mg/L	at 25 °C (estimated)[3]
Refractive Index	1.4219	at 20 °C
Flash Point	70.6 °C	Tag Closed Cup (estimated)[3]
LogP (Octanol/Water)	7.175	(estimated)[3]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below.

The Thiele tube method is a common and efficient technique for determining the boiling point of a small liquid sample.

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), rubber band, heating source (Bunsen burner or heating mantle), and mineral oil.
- Procedure:
 - A small amount (approximately 0.5 mL) of **2-methyldodecane** is placed into the Durham tube.

- A capillary tube, with its sealed end facing upwards, is placed inside the Durham tube containing the sample.
- The Durham tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The thermometer and attached tube are suspended in a Thiele tube filled with mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, air trapped in the capillary tube will bubble out. The boiling point is reached when a continuous stream of bubbles emerges from the capillary tube.
- Heating is continued until the temperature is a few degrees above the boiling point, then the heat source is removed.
- The liquid will begin to cool, and the rate of bubbling will slow down. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

The density of a liquid can be accurately determined using a pycnometer or density bottle.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance, and a constant temperature water bath.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance (m_1).
 - The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., at 20°C) until it reaches thermal equilibrium. The volume is adjusted to the mark, and the outside is dried. The mass of the pycnometer filled with water is measured (m_2).

- The pycnometer is emptied, dried, and then filled with **2-methyldodecane**. It is again placed in the constant temperature water bath to reach the desired temperature.
- The volume is adjusted, the pycnometer is dried on the outside, and its mass is determined (m_3).
- The density of **2-methyldodecane** is calculated using the following formula: $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water at the experimental temperature}$.

The refractive index, a measure of how light propagates through a substance, is determined using an Abbe refractometer.^[4]

- Apparatus: Abbe refractometer, constant temperature water bath, and a light source (typically a sodium lamp for the D-line).
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index.
 - The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
 - A few drops of **2-methyldodecane** are placed on the surface of the measuring prism.
 - The prisms are closed and locked. If the sample is volatile, this should be done quickly.
 - Water from a constant temperature bath (e.g., 20°C) is circulated through the jackets of the prisms to maintain a constant temperature.
 - The light source is positioned to illuminate the prisms.
 - While looking through the eyepiece, the handwheel is adjusted until the field of view is divided into a light and a dark section.
 - The compensator is adjusted to eliminate any color fringe at the borderline, making the borderline sharp.
 - The magnifier is used to bring the borderline exactly to the center of the crosshairs.

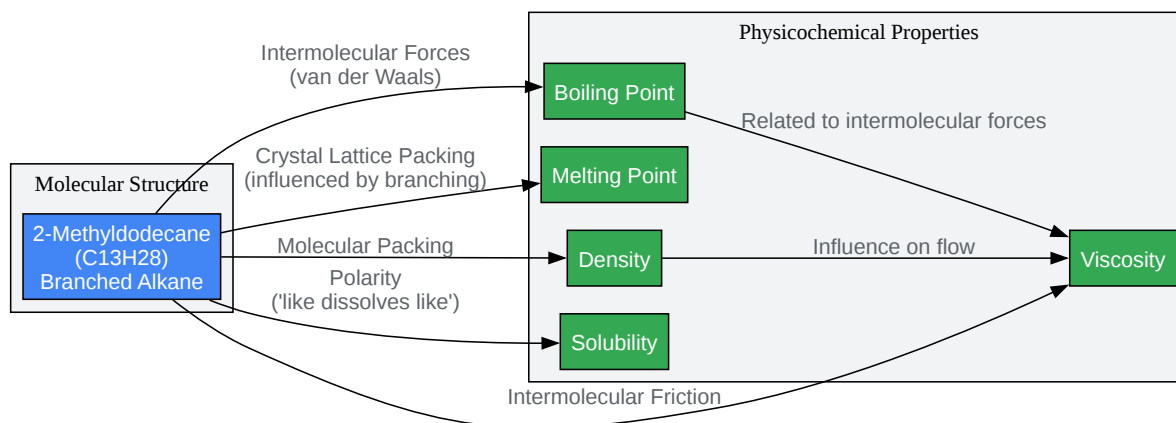
- The refractive index is read directly from the scale.

The viscosity of a liquid, its resistance to flow, can be measured using a capillary viscometer.

- Apparatus: Ostwald or Ubbelohde viscometer, constant temperature water bath, stopwatch, and a suction bulb.
- Procedure:
 - The viscometer is cleaned and dried thoroughly.
 - A known volume of **2-methyldodecane** is introduced into the larger bulb of the viscometer.
 - The viscometer is clamped vertically in a constant temperature water bath until the sample reaches the desired temperature.
 - Using a suction bulb, the liquid is drawn up into the smaller bulb, above the upper calibration mark.
 - The suction is removed, and the liquid is allowed to flow back down.
 - The time taken for the liquid meniscus to pass between the upper and lower calibration marks is measured accurately with a stopwatch.
 - The kinematic viscosity (ν) is calculated using the equation: $\nu = C * t$, where 'C' is the calibration constant of the viscometer and 't' is the flow time.
 - The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density (ρ) of the liquid at the same temperature: $\eta = \nu * \rho$.

Mandatory Visualization

The following diagram illustrates the logical relationships between the molecular structure of **2-methyldodecane** and its key physicochemical properties.



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Caption: Logical flow of how the molecular structure of **2-methyldodecane** influences its key physicochemical properties.

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